

# Nitroxoline stability and storage conditions

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## Compound Focus: Nitroxoline

CAS No.: 4008-48-4

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## Chemical Stability & Storage Guidelines

Proper storage is critical for maintaining **Nitroxoline's** stability. The table below summarizes the key conditions you should adhere to.

Factor	Recommended Condition	Rationale & Additional Notes
<b>General Condition</b> [1] [2]	Cool, dry, well-ventilated place	Prevents degradation and moisture accumulation.

| **Temperature** [1] [3] [4] | **Powder:** -20°C (3 years) or 4°C (2 years) [1]. **General/Working stock:** 15°C to 25°C (59°F to 77°F) [3]. | Elevated temperatures accelerate chemical degradation [3] [4]. | **Humidity** [3] [4] | Low; relative humidity of 40-60% recommended [4]. | High humidity can cause clumping and hydrolytic degradation [3]. | **Light Sensitivity** [4] | Protect from light, especially direct sunlight. | The compound is sensitive to light [4]. | **Container & Atmosphere** [3] [4] | Tightly sealed, opaque, moisture-proof container. | Original packaging is designed to minimize environmental exposure [3]. | **Incompatibilities** [1] [2] | Strong acids, strong bases, strong oxidizing agents. | Avoid contact with incompatible materials to prevent hazardous reactions. |

## Frequently Asked Questions (FAQs)

**Q1: What are the most critical factors to control when storing Nitroxoline?** The most critical factors are **temperature, humidity, and light exposure**. **Nitroxoline** should be stored in a cool, dry, dark place within the recommended temperature ranges. High humidity can lead to clumping and hydrolytic degradation, while heat and light can break down the chemical structure, reducing its efficacy [3] [4].

**Q2: Why is it so important to keep Nitroxoline in its original container?** The original container is specifically designed to protect the contents from environmental factors. It typically provides a light-resistant, airtight, and moisture-proof environment. Transferring **Nitroxoline** to a different container increases its exposure to air and humidity, which can significantly accelerate degradation and reduce its shelf life [3].

**Q3: What happens if Nitroxoline is stored at room temperature?** Storing solid **Nitroxoline** at a stable, cool room temperature (within the 15°C to 25°C range) is acceptable for shorter durations or working aliquots [3]. However, for long-term storage of bulk powder, temperatures of -20°C or 4°C are necessary to ensure stability over several years [1]. Storage at temperatures above 30°C should be avoided as it leads to decreased potency [3].

## Troubleshooting Common Issues

This section addresses potential problems you might encounter related to **Nitroxoline** stability in the lab.

Issue	Potential Cause	Corrective & Preventive Actions
<b>Clumping of Powder</b>	Exposure to high humidity or moisture [3].	<b>Prevention:</b> Store in a tightly sealed container with a desiccant. Use a low-humidity environment. <b>Action:</b> Do not use clumped material for critical quantitative experiments.
<b>Solution Degradation</b>	Preparation with incompatible solvents; exposure to high temperature or light over time [1] [4].	<b>Prevention:</b> Use recommended solvents (e.g., alcohol) [2]. Store solutions at -80°C (6 months) or -20°C (1 month) [1]. Protect from light. <b>Action:</b> Do not use expired or discolored solutions.
<b>Loss of Bioactivity</b>	Chemical degradation due to improper storage (e.g.,	<b>Prevention:</b> Adhere strictly to storage guidelines. Monitor freezer/refrigerator temperatures. <b>Action:</b>

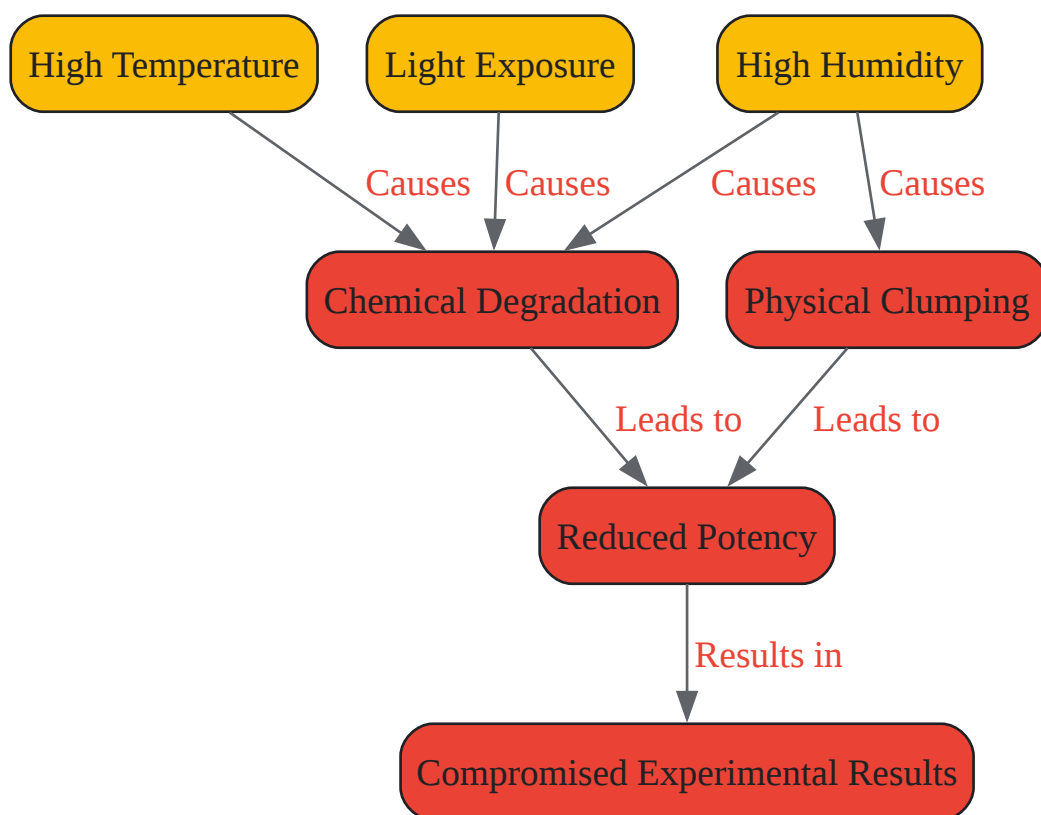
Issue	Potential Cause	Corrective & Preventive Actions
	temperature fluctuations, incorrect pH) [3].	Validate the activity of a new batch in a bioassay if suspected degradation occurs.

## Experimental Considerations

When designing experiments, consider how storage and handling impact **Nitroxoline**'s performance.

- **Solvent Considerations:** **Nitroxoline** is reported to be "very slightly soluble" in alcohol [2]. Its stability in solution is limited, so prepare stock solutions fresh when possible or store them frozen according to the guidelines in the table above [1].
- **Mechanism & Stability:** **Nitroxoline**'s biological activity is closely linked to its ability to chelate metal ions [5] [6]. Ensure that your experimental buffers do not contain high concentrations of metals that could prematurely complex with **Nitroxoline** and reduce its effective concentration.
- **Handling for Safety:** While not classified as highly hazardous, **Nitroxoline** may cause skin, eye, and respiratory irritation [2]. Always use personal protective equipment (PPE) including gloves and safety goggles. Avoid breathing dust and ensure adequate ventilation [1] [2].

The following diagram outlines the key relationships between storage factors and their effects on **Nitroxoline**, leading to experimental outcomes.



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## Key Recommendations Summary

To ensure the integrity of your research with **Nitroxoline**, please adhere to these core principles:

- **Store bulk powder at -20°C** for long-term stability [1].
- **Protect from moisture** by keeping the container tightly sealed and in a low-humidity environment [3] [4].
- **Protect from light** by using opaque or amber containers and storing in the dark [4].
- **Avoid incompatible materials** such as strong acids, bases, and oxidizing agents [1] [2].
- **Follow safe handling practices** to prevent personal exposure and contamination [1] [2].

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To cite this document: Smolecule. [Nitroxoline stability and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537297#nitroxoline-stability-and-storage-conditions>]

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